

# Application Notes and Protocols for 1-Butyl-1-cyclopentanol in Organic Synthesis

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## Compound of Interest

Compound Name: 1-Butyl-1-cyclopentanol

Cat. No.: B072229

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These application notes provide a detailed overview of the use of **1-Butyl-1-cyclopentanol** as a versatile starting material in several key organic transformations. The protocols outlined below are designed to serve as a practical guide for the synthesis of various derivatives, including alkenes, alkyl halides, and esters. Furthermore, a prospective synthetic pathway is presented, illustrating how **1-Butyl-1-cyclopentanol** can be a valuable building block in the synthesis of spiro[4.5]decane scaffolds, which are of significant interest in medicinal chemistry and drug discovery.

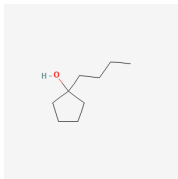
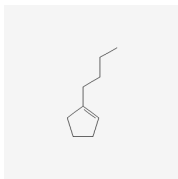
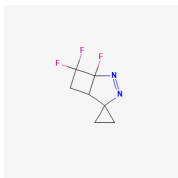
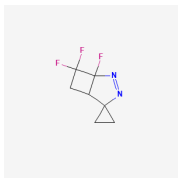
## Introduction

**1-Butyl-1-cyclopentanol** is a tertiary alcohol that serves as a valuable precursor in organic synthesis. Its structure, featuring a cyclopentyl ring and a butyl group attached to the carbinol carbon, offers a unique combination of steric and electronic properties that influence its reactivity. This document details its application in dehydration, substitution, and esterification reactions, and proposes its use in the construction of complex spirocyclic systems.

## Physicochemical Data of Key Compounds

A summary of important physical and chemical properties of the starting material and its key derivatives is provided below for easy reference.



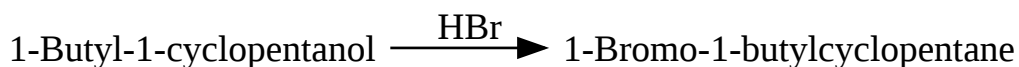
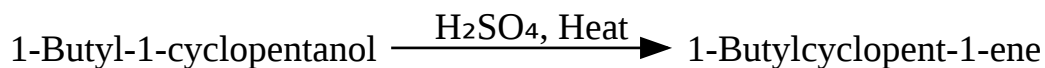
Compound Name	Structure	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/cm <sup>3</sup> )
1-Butyl-1-cyclopentanol		C <sub>9</sub> H <sub>18</sub> O	142.24	189	0.919
1-Butylcyclopent-1-ene		C <sub>9</sub> H <sub>16</sub>	124.22	~155-157	Not available
1-Bromo-1-butylcyclopentane		C <sub>9</sub> H <sub>17</sub> Br	205.13	Not available	Not available
1-Butylcyclopentyl Acetate		C <sub>11</sub> H <sub>20</sub> O <sub>2</sub>	184.28	Not available	Not available

## Key Organic Reactions and Experimental Protocols

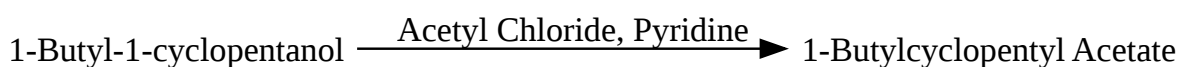
### Acid-Catalyzed Dehydration to 1-Butylcyclopent-1-ene

Tertiary alcohols like **1-Butyl-1-cyclopentanol** readily undergo acid-catalyzed dehydration to form alkenes. The reaction proceeds via an E1 mechanism, involving the formation of a stable tertiary carbocation intermediate.

Reaction Scheme:







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